

# Chemical structure and CAS number for "Methyl 3-aminocyclobutanecarboxylate"

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## Compound of Interest

Compound Name:	Methyl 3-aminocyclobutanecarboxylate
Cat. No.:	B572471

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## An In-depth Technical Guide to Methyl 3-aminocyclobutanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-aminocyclobutanecarboxylate**, a versatile building block in medicinal chemistry. The document details its chemical structure, relevant identifiers, physicochemical properties, and its role in the development of therapeutic agents, particularly as a precursor to Acetyl-CoA Carboxylase (ACC) inhibitors and potential anti-hepatitis B virus (HBV) compounds.

## Chemical Identity and Structure

**Methyl 3-aminocyclobutanecarboxylate** is a cyclobutane derivative featuring both an amino group and a methyl ester functionality. The relative stereochemistry of these two substituents (cis or trans) gives rise to different isomers, each with unique chemical and biological properties. The compound is frequently handled as its hydrochloride salt to improve stability and handling characteristics.

The chemical structure of **Methyl 3-aminocyclobutanecarboxylate** is depicted below:

**Figure 1:** Chemical structure of **Methyl 3-aminocyclobutanecarboxylate**.

## Stereoisomerism and CAS Numbers

The spatial arrangement of the amino and methyl carboxylate groups on the cyclobutane ring leads to cis and trans isomers. It is crucial for researchers to note the specific isomer used in any experimental context, as this can significantly impact biological activity. The compound is often available as a mixture of isomers or as a specific stereoisomer, commonly in the form of a hydrochloride salt.

## Physicochemical and Quantitative Data

A summary of the key quantitative data for **Methyl 3-aminocyclobutanecarboxylate** and its hydrochloride salt is presented in the table below. This information is essential for reaction planning, characterization, and formulation.

Property	Methyl 3-aminocyclobutanecarboxylate (Free Base)	Methyl 3-aminocyclobutanecarboxylate HCl	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub>	C <sub>6</sub> H <sub>12</sub> ClNO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	129.16 g/mol	165.62 g/mol	<a href="#">[1]</a>
CAS Number	1206970-19-5, 766458-70-2 (stereoisomers)	1354940-69-4, 1212304-86-3 (stereoisomers)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	-	White to yellow solid	
Purity	-	Typically ≥98%	<a href="#">[2]</a>
SMILES	COC(=O)C1CC(N)C1	Cl.COC(=O)C1CC(N)C1	<a href="#">[2]</a>

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Methyl 3-aminocyclobutanecarboxylate** is not readily available in the public domain literature. However, its synthesis can be approached through established organic chemistry

methodologies. A plausible and commonly used method is the Fischer esterification of the corresponding 3-aminocyclobutanecarboxylic acid.

## Representative Synthesis: Fischer Esterification

This protocol is a general representation of how a skilled chemist might approach the synthesis.

Reaction:

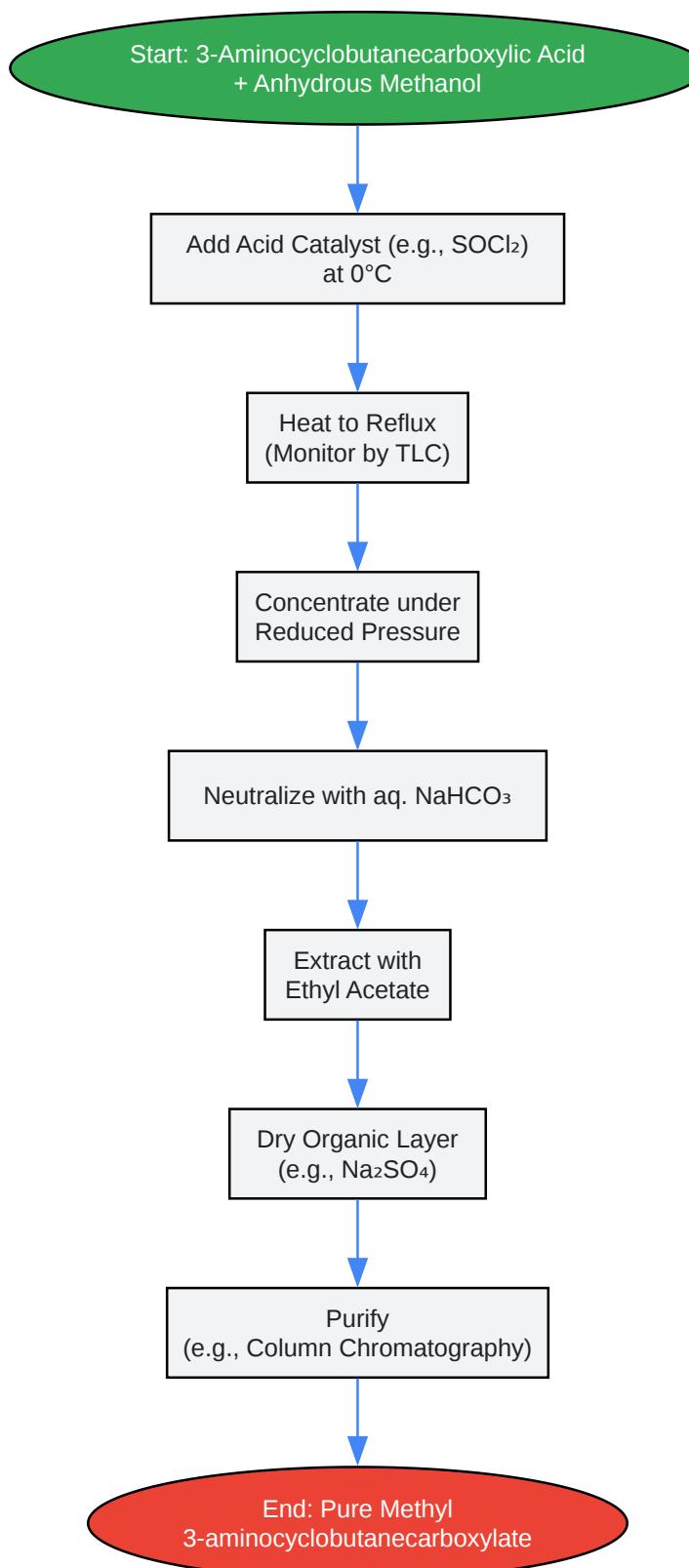
3-Aminocyclobutanecarboxylic acid + Methanol  $\xrightarrow{-(H^+ \text{ catalyst})}$  **Methyl 3-aminocyclobutanecarboxylate** + Water

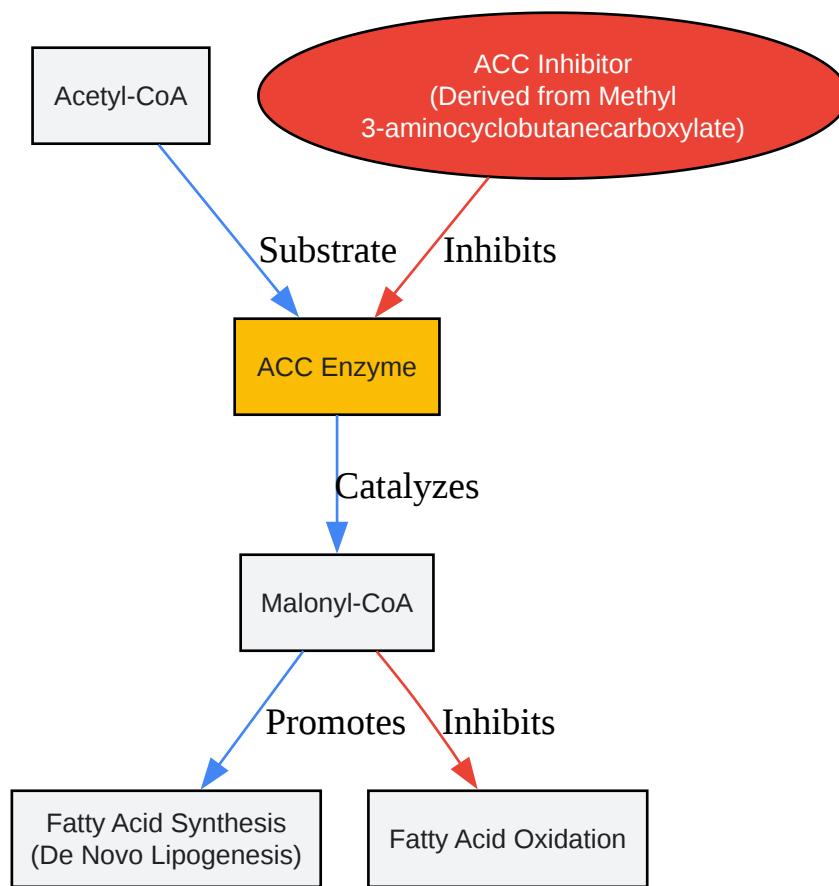
Procedure:

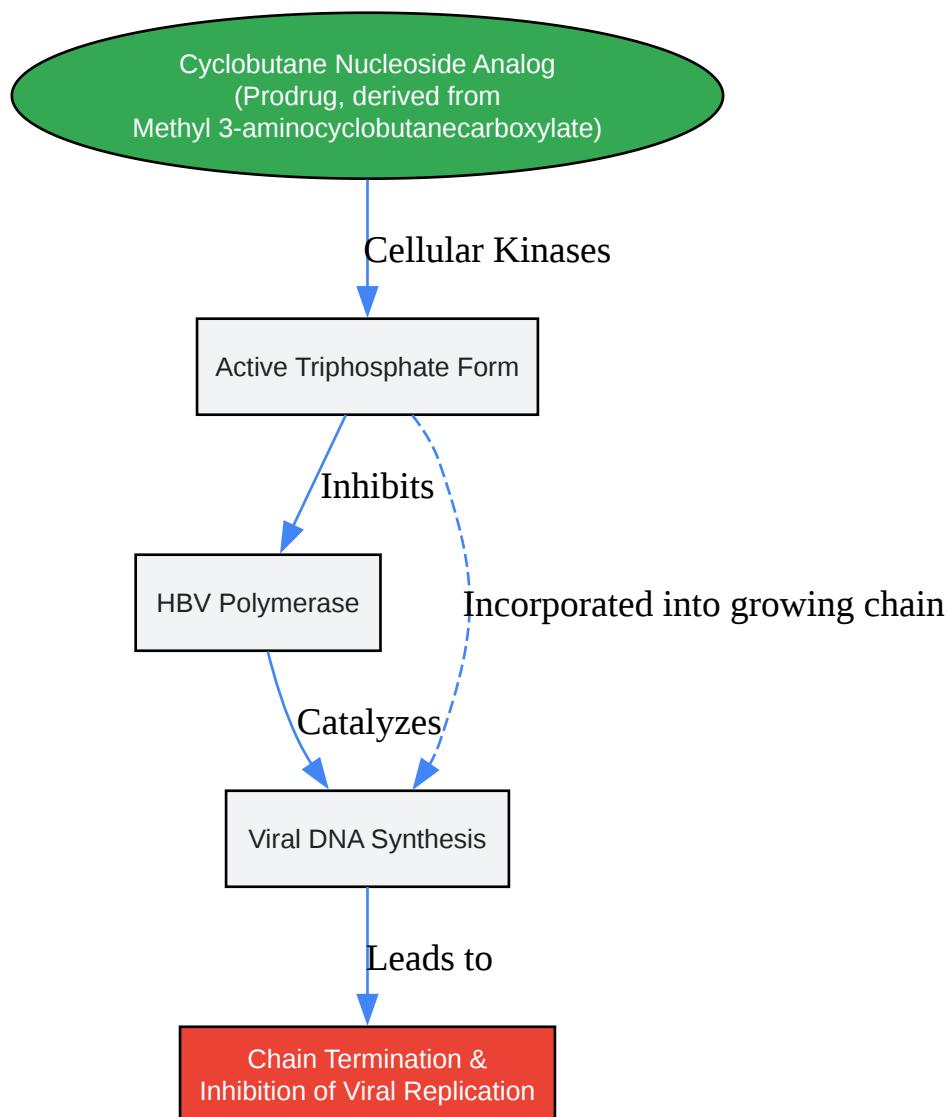
- Reaction Setup: 3-Aminocyclobutanecarboxylic acid is suspended in an excess of anhydrous methanol.
- Catalyst Addition: The mixture is cooled in an ice bath, and a strong acid catalyst, such as sulfuric acid or thionyl chloride, is added dropwise. The use of thionyl chloride is often preferred as it reacts with methanol to generate HCl in situ and also acts as a dehydrating agent, driving the equilibrium towards the product.
- Reaction: The mixture is then heated to reflux and the reaction progress is monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the excess methanol is removed under reduced pressure. The residue is carefully neutralized with a base, such as a saturated aqueous solution of sodium bicarbonate.
- Extraction and Purification: The aqueous layer is extracted multiple times with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed with brine, dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filtered, and concentrated to yield the crude product.
- Final Purification: The crude product can be further purified by techniques such as column chromatography or recrystallization to obtain the final, pure **Methyl 3-aminocyclobutanecarboxylate**.

**aminocyclobutanecarboxylate.**

The following diagram illustrates a generalized workflow for this synthetic approach.







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## References

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